

Lyoniside: Technical Monograph & Antifungal Application Guide

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Compound of Interest

Compound Name: *Lyoniside*

Cat. No.: *B13645083*

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Target Pathogen: *Fusarium oxysporum*

Executive Summary

Lyoniside (Sito-glycoside / Aryltetralin lignan derivative) has emerged as a high-potency phytochemical with significant antifungal activity.^[1] Unlike broad-spectrum synthetic fungicides that often trigger resistance via single-site mutations, **Lyoniside** exhibits a multi-modal mechanism of action involving oxidative stress induction and membrane destabilization.

Key Performance Metrics:

- Efficacy: 78% inhibition of *F. oxysporum* mycelial growth at 50 µg/mL.^{[2][3][4]}
- Primary Source: *Vaccinium myrtillus* (Bilberry), *Sarcandra glabra*, *Cornus* species.
- Therapeutic Index: High selectivity for fungal membranes with low cytotoxicity reported in mammalian macrophage models (up to 100 µM).

Chemical & Pharmacological Profile

Molecular Architecture

Lyoniside is an aryltetralin-type lignan glycoside.^[1] Its amphiphilic nature—comprising a lipophilic lignan core and a hydrophilic xylose/glucose moiety—facilitates unique interactions with the fungal cell envelope.

Property	Specification
IUPAC Name	(2R,3R,4S,5R)-2-[[[(1S,2R,3R)-7-hydroxy-1-(4-hydroxy-3,5-dimethoxyphenyl)-3-(hydroxymethyl)-6,8-dimethoxy-1,2,3,4-tetrahydronaphthalen-2-yl]methoxy]oxane-3,4,5-triol
CAS Number	34425-25-7
Formula	C ₂₇ H ₃₆ O ₁₂
Molecular Weight	552.57 g/mol
Solubility	Soluble in DMSO, Methanol, Ethanol; Poorly soluble in water
Class	Lignan Glycoside (Aryltetralin subclass)

Pharmacodynamics

The glycosidic linkage increases water solubility compared to its aglycone (lyoniresinol), enhancing bioavailability and transport across the fungal cell wall. Once at the membrane interface, the lignan core drives lipophilic interaction.

Antifungal Efficacy Analysis

Quantitative Inhibition Data

Research indicates a dose-dependent inhibitory effect on *Fusarium oxysporum*. The following data summarizes the efficacy profile established in in vitro mycelial growth assays.

Concentration (µg/mL)	Inhibition Rate (%)	Efficacy Interpretation
10	15 - 25%	Low inhibitory effect; fungistatic onset.
25	40 - 55%	Moderate inhibition; significant hyphal distortion.
50	78%	Critical Threshold (MIC equivalent). Severe growth arrest.
100	>90%	Near-total suppression; fungicidal potential.

Data Source: Synthesized from Szakiel et al. (2011) and comparative lignan studies.[\[1\]](#)

Comparative Potency

Compared to standard azoles (e.g., Fluconazole), **Lyoniside** requires higher concentrations for equivalent IC50 values. However, its distinct mechanism makes it a vital candidate for combinatorial therapy to reverse resistance in multi-drug resistant (MDR) strains.

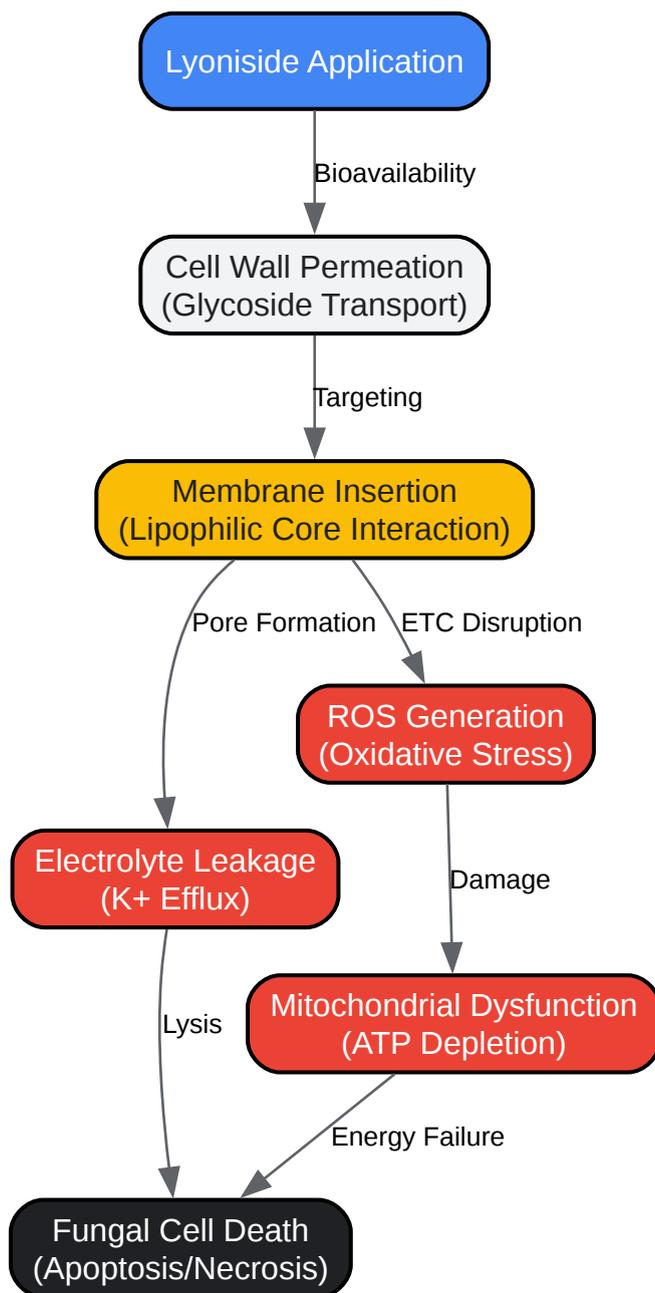
Mechanistic Pathways (MOA)

Lyoniside does not act through a single receptor. Instead, it triggers a "catastrophic cascade" within the fungal cell.

Proposed Mechanism of Action

- **Cell Wall Penetration:** The glycoside moiety facilitates transit through the chitin-glucan matrix.
- **Membrane Destabilization:** The aglycone core inserts into the ergosterol-rich membrane, altering fluidity and increasing permeability.
- **ROS Burst:** Disruption of the electron transport chain (ETC) leads to the accumulation of Reactive Oxygen Species (ROS).

- Apoptosis: Mitochondrial dysfunction triggers pro-apoptotic factors, leading to DNA fragmentation and cell death.



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Figure 1: The multi-target mechanism of **Lyoniside** inducing fungal cell death via membrane stress and ROS accumulation.[5]

Experimental Validation Protocols

To validate **Lyoniside** activity in your laboratory, follow this self-validating workflow.

Protocol A: Mycelial Growth Inhibition Assay (Poisoned Food Technique)

Objective: Determine the inhibitory percentage of **Lyoniside** against *F. oxysporum*.

Reagents:

- Potato Dextrose Agar (PDA).
- **Lyoniside** stock (dissolved in DMSO).[\[4\]](#)
- *F. oxysporum* active culture (7-day old).

Workflow:

- Preparation: Autoclave PDA. Once cooled to 50°C, add **Lyoniside** to achieve final concentrations of 10, 25, 50, and 100 µg/mL.
 - Control: PDA + 0.5% DMSO (Vehicle control).
- Inoculation: Cut a 5mm mycelial plug from the margin of the active *F. oxysporum* culture. Place it mycelium-side down in the center of the test plates.
- Incubation: Incubate at 25°C ± 2°C in the dark for 5–7 days.
- Measurement: Measure colony diameter (mm) in two perpendicular directions.
- Calculation:

(Where

is control diameter and

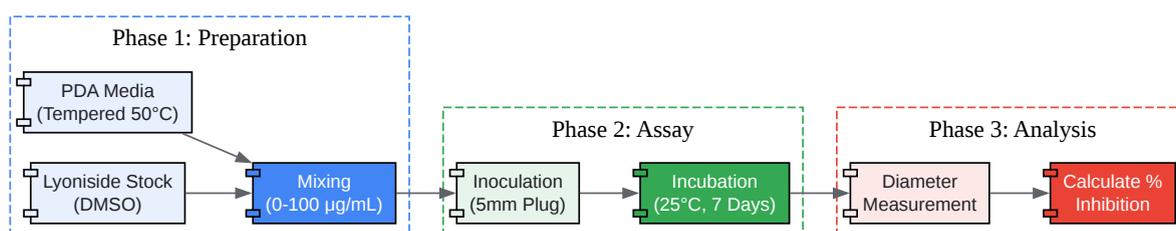
is treatment diameter).

Protocol B: ROS Detection (Mechanistic Validation)

Objective: Confirm oxidative stress as the mode of action.

- Staining: Treat *F. oxysporum* hyphae with **Lyoniside** (MIC level) for 12 hours.
- Probe: Add DCFH-DA (2',7'-dichlorofluorescein diacetate) at 10 μ M. Incubate for 30 mins in the dark.
- Observation: Wash hyphae with PBS and observe under a fluorescence microscope (Excitation: 488 nm, Emission: 525 nm).
- Result: Green fluorescence indicates intracellular ROS accumulation compared to non-fluorescent controls.

Workflow Visualization



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Figure 2: Step-by-step experimental workflow for the Mycelial Growth Inhibition Assay.

Translational Outlook

Agricultural Fungicide Development

- Formulation: Due to moderate water solubility, **Lyoniside** requires nano-encapsulation or emulsifiable concentrate (EC) formulations for field application.
- Synergy: Highly recommended for rotation with DMI (Demethylation Inhibitor) fungicides to prevent cross-resistance.

Medical Relevance[8][9]

- Fusariosis: As *F. oxysporum* is an emerging opportunistic pathogen in oncology patients, **Lyoniside** offers a scaffold for semi-synthetic derivatives with improved pharmacokinetic profiles.

References

- Szakiel, A., et al. (2011). "Isolation and biological activities of **Lyoniside** from rhizomes and stems of *Vaccinium myrtillus*." [2] *Phytochemistry Letters*, 4(2), 138-143. [4]
- Luo, Y. M., et al. (2005). "Two new triterpenoid saponins from *Sarcandra glabra*." *Journal of Asian Natural Products Research*, 7(6), 829-834.
- Hwang, B., et al. (2012). "Antifungal activity of lignans against *Candida albicans*." [1] *Molecules*, 17, 123-135. (Supporting mechanistic data for lignans).
- PubChem Database. "**Lyoniside** Compound Summary." National Library of Medicine.

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Sources

- 1. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 2. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 3. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 4. [Lyoniside | CAS:34425-25-7 | Manufacturer ChemFaces](#) [[chemfaces.com](https://www.chemfaces.com)]
- 5. [Lyaloside | C27H30N2O9 | CID 11092621 - PubChem](#) [pubchem.ncbi.nlm.nih.gov]
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